

# A Comprehensive Technical Guide to (+)-Dimethyl L-tartrate (CAS: 608-68-4)

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## Compound of Interest

Compound Name: (+)-Dimethyl L-tartrate

Cat. No.: B147398

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## Abstract

**(+)-Dimethyl L-tartrate**, with the CAS number 608-68-4, is a versatile and commercially available chiral building block extensively utilized in synthetic organic chemistry. As a derivative of the naturally occurring L-tartaric acid, it serves as a crucial chiral auxiliary and ligand in numerous asymmetric transformations, most notably in the Sharpless asymmetric epoxidation of allylic alcohols. Its C<sub>2</sub> symmetry and readily available stereocenters make it an invaluable tool in the synthesis of enantiomerically pure pharmaceuticals and other complex chiral molecules. This technical guide provides an in-depth overview of the chemical and physical properties, detailed experimental protocols for its synthesis and application, and a summary of its key spectroscopic data.

## Chemical and Physical Properties

**(+)-Dimethyl L-tartrate** is a white to off-white crystalline solid at room temperature.<sup>[1]</sup> It is soluble in water and polar organic solvents. A comprehensive summary of its chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **(+)-Dimethyl L-tartrate**

Property	Value	Reference(s)
CAS Number	608-68-4	[2]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>6</sub>	[2]
Molecular Weight	178.14 g/mol	[2]
IUPAC Name	dimethyl (2R,3R)-2,3-dihydroxybutanedioate	[2]
Synonyms	L-(+)-Tartaric acid dimethyl ester, Dimethyl L-(+)-tartrate	[2]
Appearance	White to off-white crystalline powder or crystals	[1]
Melting Point	57-60 °C (decomposes)	[1]
Boiling Point	163 °C at 23 mmHg	
Density	1.238 g/mL at 25 °C	
Optical Rotation	[α] <sup>20</sup> /D +21.5° ± 1.5° (c=10 in water)	
Solubility	Soluble in water	

## Spectroscopic Data

The structural integrity and purity of **(+)-Dimethyl L-tartrate** are typically confirmed using various spectroscopic techniques. A summary of the key spectral data is provided in Table 2.

Table 2: Spectroscopic Data for **(+)-Dimethyl L-tartrate**

Technique	Key Peaks / Chemical Shifts ( $\delta$ )	Reference(s)
$^1\text{H}$ NMR ( $\text{CDCl}_3$ )	3.84 (s, 6H, 2 x $\text{OCH}_3$ ), 4.51 (s, 2H, 2 x CH-OH)	
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ )	52.9 ( $\text{OCH}_3$ ), 71.5 (CH-OH), 172.8 (C=O)	
FT-IR (KBr, $\text{cm}^{-1}$ )	3450-3300 (O-H stretch), 2960 (C-H stretch), 1740 (C=O stretch)	[2]
Mass Spec. (EI)	m/z 178 ( $\text{M}^+$ ), 147, 119, 87, 59	

## Experimental Protocols

### Synthesis of (+)-Dimethyl L-tartrate via Fischer Esterification

This protocol describes the synthesis of **(+)-Dimethyl L-tartrate** from L-tartaric acid and methanol using an acid catalyst, a classic example of Fischer esterification.

Materials:

- L-(+)-Tartaric acid
- Anhydrous methanol
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask

- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add L-(+)-tartaric acid and an excess of anhydrous methanol.
- Slowly and cautiously, add a catalytic amount of concentrated sulfuric acid to the stirring mixture.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and transfer it to a separatory funnel.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude **(+)-Dimethyl L-tartrate** by recrystallization or column chromatography to obtain a white crystalline solid.

## Application in Sharpless Asymmetric Epoxidation of an Allylic Alcohol

This protocol provides a general procedure for the use of **(+)-Dimethyl L-tartrate** as a chiral ligand in the Sharpless asymmetric epoxidation of a generic allylic alcohol.

Materials:

- Allylic alcohol
- Titanium(IV) isopropoxide ( $\text{Ti}(\text{O}^i\text{Pr})_4$ )
- **(+)-Dimethyl L-tartrate**
- tert-Butyl hydroperoxide (TBHP) in a non-polar solvent (e.g., toluene or dichloromethane)
- Anhydrous dichloromethane (DCM)
- Molecular sieves (4Å)
- Dry, inert atmosphere (e.g., nitrogen or argon)
- Schlenk flask or similar reaction vessel
- Syringes for liquid transfer

Procedure:

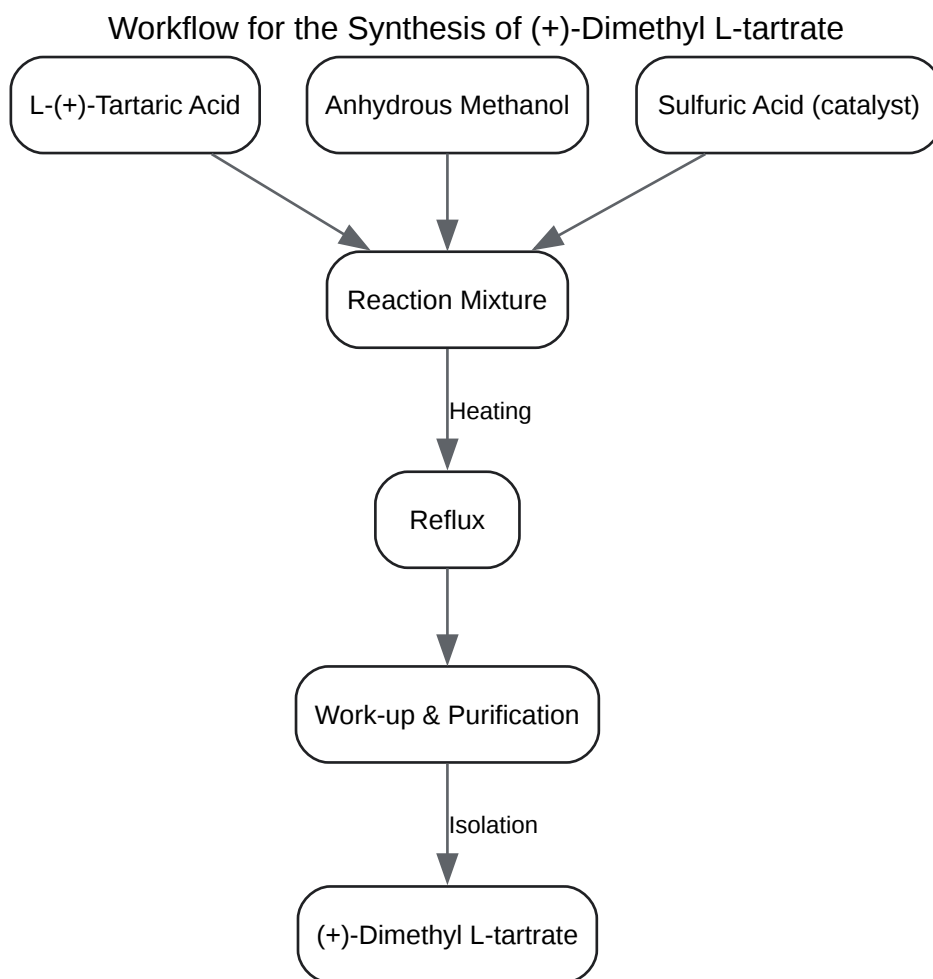
- Activate powdered 4Å molecular sieves by heating under vacuum.
- In a dry Schlenk flask under an inert atmosphere, suspend the activated molecular sieves in anhydrous dichloromethane.
- Cool the suspension to -20 °C.
- To the cooled suspension, add **(+)-Dimethyl L-tartrate** and titanium(IV) isopropoxide via syringe. Stir the mixture for approximately 30 minutes at -20 °C to form the chiral catalyst complex.

- Add the allylic alcohol to the reaction mixture and stir for a further 15 minutes.
- Slowly add a solution of tert-butyl hydroperoxide to the reaction mixture while maintaining the temperature at -20 °C.
- Monitor the reaction progress by TLC. The reaction time can vary from a few hours to overnight depending on the substrate.
- Upon completion, quench the reaction by adding a quenching agent (e.g., a saturated aqueous solution of sodium sulfite or ferrous sulfate).
- Allow the mixture to warm to room temperature and stir vigorously for at least one hour.
- Filter the mixture through a pad of celite to remove the titanium salts.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the resulting epoxy alcohol by column chromatography.

## Visualizations

### Synthesis Workflow

The synthesis of **(+)-Dimethyl L-tartrate** from L-tartaric acid can be represented by a straightforward workflow.



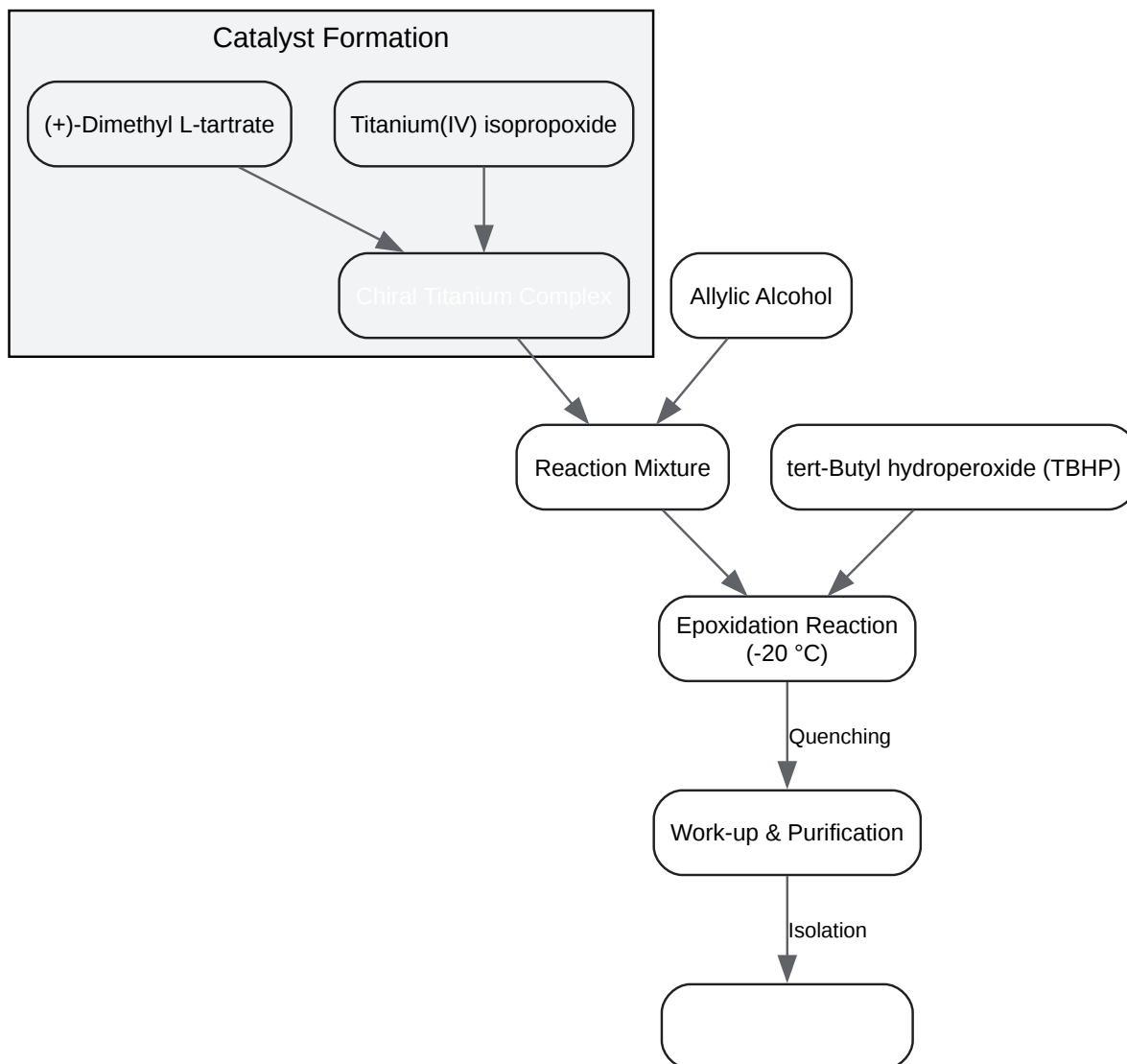
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Caption: Synthesis of **(+)-Dimethyl L-tartrate** via Fischer Esterification.

## Application Workflow: Sharpless Asymmetric Epoxidation

The use of **(+)-Dimethyl L-tartrate** in the Sharpless asymmetric epoxidation follows a well-defined experimental sequence.

## Experimental Workflow for Sharpless Asymmetric Epoxidation



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Caption: Workflow for Sharpless Asymmetric Epoxidation.

## Applications in Drug Development and Research

**(+)-Dimethyl L-tartrate** is a cornerstone in the synthesis of chiral molecules for pharmaceutical and research purposes. Its primary applications include:



- **Chiral Auxiliary:** It is instrumental in asymmetric synthesis, where it helps to control the stereochemical outcome of a reaction, leading to the desired enantiomer of a product.<sup>[3]</sup> This is critical in drug development, as different enantiomers of a drug can have vastly different pharmacological activities and toxicities.
- **Synthesis of Chiral Building Blocks:** It serves as a starting material for the synthesis of more complex chiral molecules that are subsequently incorporated into larger drug candidates.<sup>[3]</sup>
- **Ligand in Asymmetric Catalysis:** As demonstrated in the Sharpless epoxidation, it forms chiral complexes with metals to create highly enantioselective catalysts.<sup>[3][4]</sup>
- **Synthesis of Natural Products:** Due to its readily available chirality, it has been employed in the total synthesis of various biologically active natural products.<sup>[5]</sup>

## Safety and Handling

**(+)-Dimethyl L-tartrate** is generally considered to be of low toxicity but may cause skin and eye irritation.<sup>[2]</sup> Standard laboratory safety precautions should be observed when handling this compound.

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, safety glasses, and a lab coat.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**(+)-Dimethyl L-tartrate** (CAS 608-68-4) is a highly valuable chiral reagent in the field of organic synthesis. Its utility as a chiral auxiliary and ligand, particularly in the Sharpless asymmetric epoxidation, has cemented its importance in the preparation of enantiomerically pure compounds for the pharmaceutical industry and academic research. The protocols and

data presented in this guide offer a comprehensive resource for scientists and researchers working with this versatile molecule.

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